

In-Depth Technical Guide: Vinyl Isocyanate

Health and Safety

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Compound of Interest

Compound Name: Vinyl isocyanate

Cat. No.: B1607408

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This technical guide provides a comprehensive overview of the health and safety data for **vinyl isocyanate**, designed for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and toxicological resources to ensure a thorough understanding of the hazards and safe handling procedures associated with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **vinyl isocyanate** is presented in the table below. This data is essential for understanding its behavior and potential for exposure under various laboratory conditions.

Property	Value
CAS Number	3555-94-0
Molecular Formula	C ₃ H ₃ NO
Molecular Weight	69.06 g/mol
Boiling Point	39-40 °C
Density	0.938 g/mL at 25 °C
Flash Point	4 °C

Hazard Identification and GHS Classification

Vinyl isocyanate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A detailed breakdown of its hazard classification is provided below, highlighting the significant risks associated with its handling and use.^[1]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.
Acute Toxicity (Oral)	3	H301: Toxic if swallowed.
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Respiratory or Skin Sensitisation	1	H317: May cause an allergic skin reaction.
Respiratory or Skin Sensitisation	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Acute Toxicity (Inhalation)	1	H330: Fatal if inhaled.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Toxicological Information

While specific LD50 and LC50 values for **vinyl isocyanate** are not readily available in the searched literature, the GHS classification of "Acute Toxicity (Oral) Category 3," "Acute Toxicity (Dermal) Category 4," and "Acute Toxicity (Inhalation) Category 1" indicates a high degree of toxicity.^[1] Isocyanates as a class are well-documented for their potent sensitizing effects on the respiratory system and skin.^[2]

Isocyanate-Induced Asthma: A Mechanistic Overview

Exposure to isocyanates can lead to occupational asthma, a serious and potentially irreversible respiratory condition.[2] The underlying mechanism involves an immunological response to the isocyanate, which acts as a hapten, binding to endogenous proteins to form immunogenic adducts. This process can lead to the development of specific IgE antibodies and a T-helper 2 (Th2) inflammatory response in the airways.

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References

- 1. echemi.com [echemi.com]
- 2. Isocyanates - Overview | Occupational Safety and Health Administration [osha.gov]
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